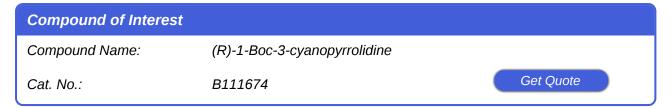


(R)-1-Boc-3-cyanopyrrolidine: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides in-depth safety and handling information for **(R)-1-Boc-3-cyanopyrrolidine** (CAS RN: 132945-76-7), a chiral pyrrolidine derivative widely utilized as a key building block in the synthesis of pharmaceuticals and other biologically active molecules. [1][2] Adherence to the protocols and safety measures outlined in this document is crucial for minimizing risks and ensuring a safe laboratory environment for all personnel.

Chemical and Physical Properties

(R)-1-Boc-3-cyanopyrrolidine is a chiral compound featuring a tert-butoxycarbonyl (Boc) protecting group on the pyrrolidine nitrogen and a cyano functional group at the 3-position.[1] This structure makes it a valuable intermediate in organic synthesis.[1]

Property	Value	Source
Molecular Formula	C10H16N2O2	[3]
Molecular Weight	196.25 g/mol	[3]
Appearance	Light brown solidified mass or fragments	[4]
Boiling Point	307.9 ± 35.0 °C (Predicted)	[4]
Storage Temperature	4°C	[3]



Hazard Identification and GHS Classification

(R)-1-Boc-3-cyanopyrrolidine is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

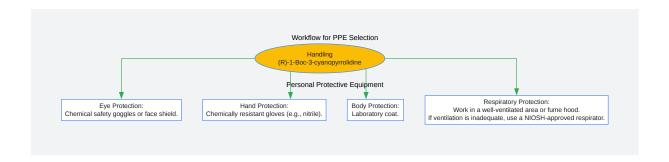
Classification	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning	_

Source: ChemicalBook Safety Data Sheet[4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **(R)-1-Boc-3-cyanopyrrolidine**. The following diagram outlines the recommended PPE selection process.





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Caption: PPE Selection Workflow for **(R)-1-Boc-3-cyanopyrrolidine**.

Experimental Protocols: Safe Handling and Storage

The following protocols are based on best practices for handling chemical intermediates with similar hazard profiles.

General Handling Protocol

- · Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations.
 - Assemble all necessary glassware, reagents, and waste containers before starting.
 - Don the appropriate PPE as outlined in Section 3.
- Procedure:
 - Avoid the formation of dust and aerosols.[6]



- When transferring the solid, use a spatula and weigh it in a tared container inside the fume hood.
- Keep the container tightly closed when not in use.[6]
- · Avoid contact with skin, eyes, and clothing.
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling.
 - Clean the work area and any equipment used.
 - Dispose of waste according to the disposal protocol (Section 4.3).

Storage Protocol

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials, such as strong oxidizing agents.
- The recommended storage temperature is 4°C.[3]
- Store under an inert gas as the compound is sensitive to heat, light, and moisture.

Disposal Protocol

- Waste Collection:
 - Collect waste material in a clearly labeled, sealed, and appropriate container.
 - Do not mix with other waste streams unless explicitly permitted by institutional guidelines.
- Disposal Method:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - Follow all federal, state, and local regulations for chemical waste disposal.



Emergency ProceduresFirst Aid Measures

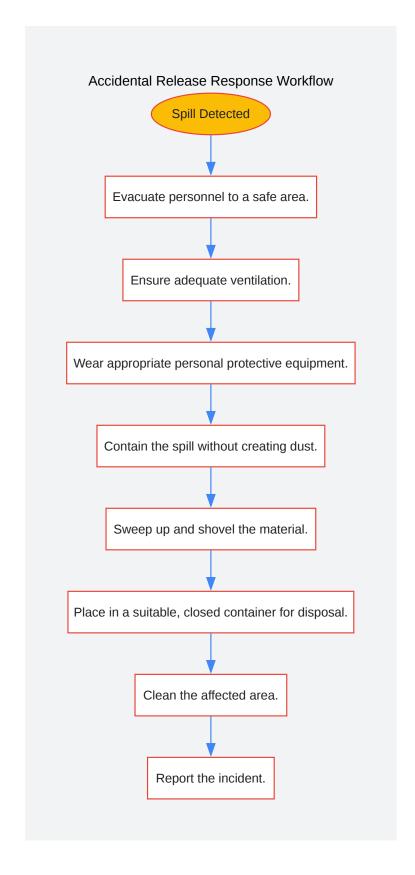
The following table summarizes the recommended first aid measures in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Accidental Release Measures

The following workflow diagram outlines the steps to be taken in the event of a spill.





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Caption: Workflow for responding to a spill of (R)-1-Boc-3-cyanopyrrolidine.



Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Special Hazards: Combustion may produce carbon oxides and nitrogen oxides (NOx).[5]
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary. [5]

Reactivity and Stability

- Reactivity: No specific reactivity data is available.
- Chemical Stability: The product is stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides and nitrogen oxides.[5]

This guide is intended to provide comprehensive safety and handling information for **(R)-1-Boc-3-cyanopyrrolidine**. It is imperative that all users of this compound are familiar with its hazards and follow the recommended safety protocols. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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